

GE23077: A Selective Inhibitor of Bacterial RNA Polymerase - A Technical Guide

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Compound of Interest

Compound Name: **GE23077**

Cat. No.: **B1150810**

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Abstract

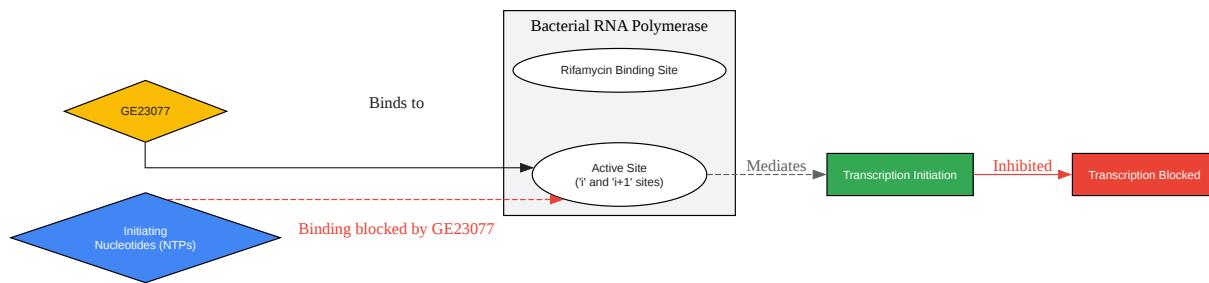
GE23077 is a cyclic peptide antibiotic that has demonstrated potent and selective inhibitory activity against bacterial RNA polymerase (RNAP). This document provides a comprehensive technical overview of **GE23077**, including its mechanism of action, inhibitory activity against a range of bacterial pathogens, and detailed experimental protocols for its study. The information presented herein is intended to serve as a valuable resource for researchers and professionals involved in the discovery and development of novel antibacterial agents.

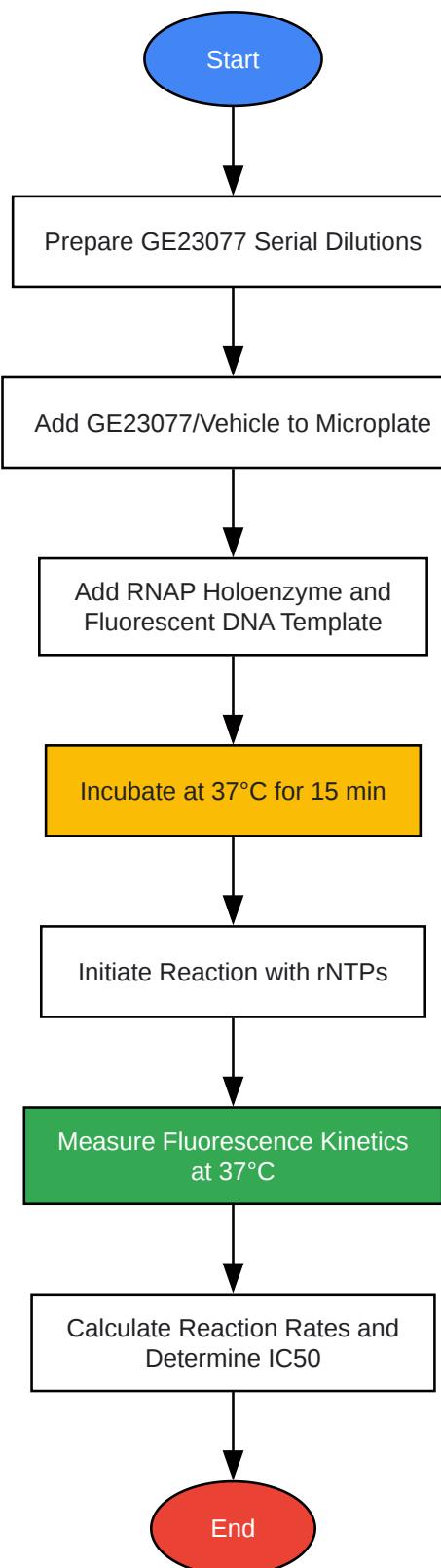
Mechanism of Action

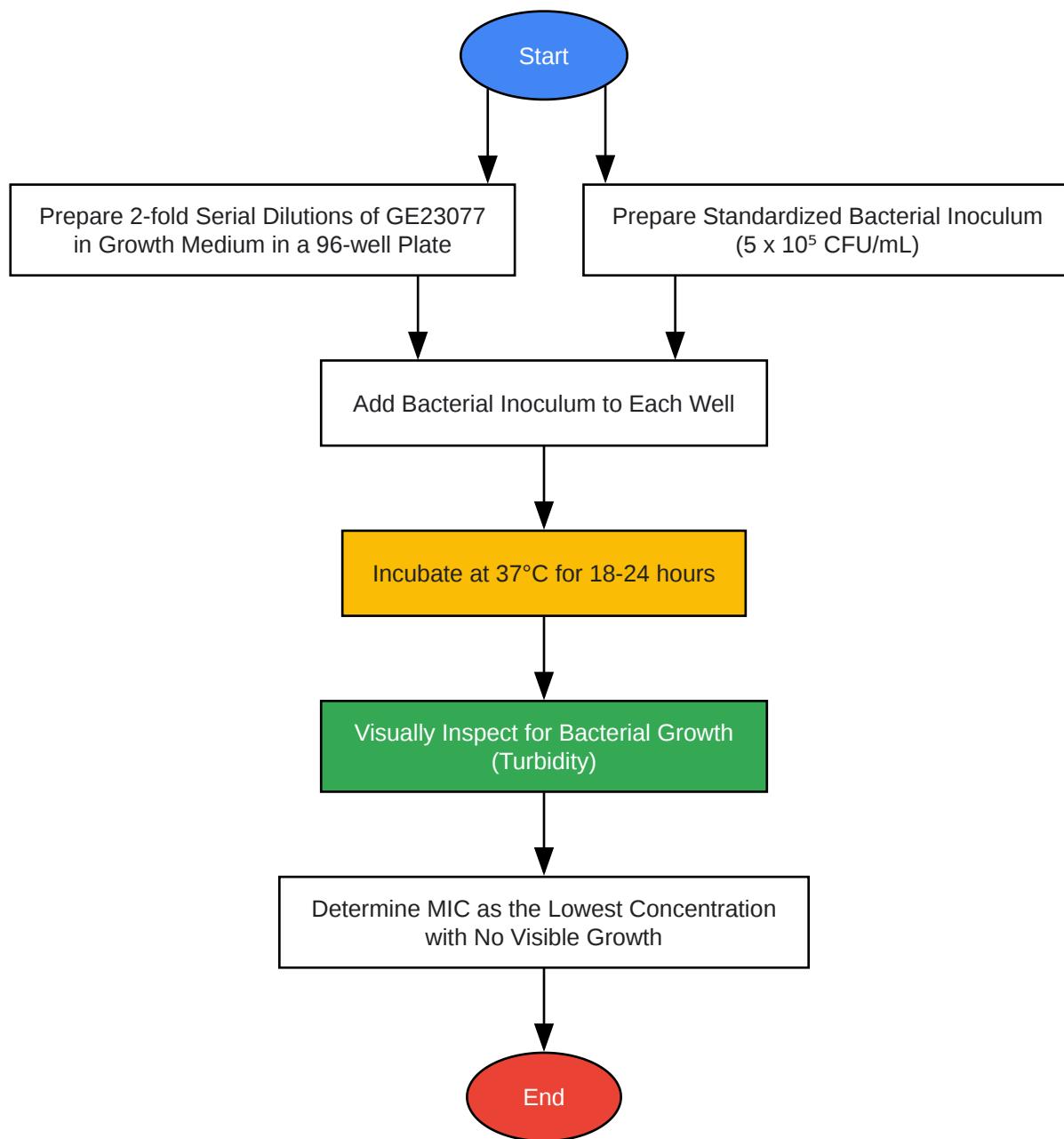
GE23077 exerts its antibacterial effect by directly targeting and inhibiting the function of bacterial RNA polymerase, the essential enzyme responsible for transcription. Through a combination of genetic, biochemical, and structural studies, the mechanism of action has been elucidated to be a multi-step process that ultimately prevents the initiation of transcription.

GE23077 binds to a novel site on the bacterial RNAP, distinct from the binding site of rifamycins, a widely used class of RNAP inhibitors. This unique binding site is located at the interface of the RNAP active center's 'i' and 'i+1' sites. By occupying this crucial position, **GE23077** physically obstructs the binding of initiating nucleotides to the RNAP active site. This steric hindrance is the primary mechanism by which **GE23077** prevents the formation of the first phosphodiester bond, a critical step in transcription initiation. Consequently, RNA synthesis

is halted at its earliest stage, leading to bacterial cell death. The high selectivity of **GE23077** for bacterial RNAP over its mammalian counterparts is a key attribute, suggesting a favorable therapeutic window.





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